

Technical Guide: 2-Butoxyethanethiol (2-(butylthio)ethanol)

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Compound of Interest

Compound Name: 2-Butoxyethanethiol

Cat. No.: B13524435

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CAS Number: 5331-37-3

Synonyms: 2-(butylthio)ethanol, 2-(butylsulfanyl)ethan-1-ol, 2-Hydroxyethyl butyl sulfide, Butyl 2-Hydroxyethyl Sulfide

This technical guide provides comprehensive information on the chemical and physical properties, safety data, and general handling protocols for **2-Butoxyethanethiol**, a sulfur-containing organic compound used in research and as a synthesis intermediate.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Butoxyethanethiol**. Data is compiled from various chemical suppliers and databases.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ OS	[1]
Molecular Weight	134.24 g/mol	[1][2]
Boiling Point	218.6 °C at 760 mmHg (estimated)	[3][4][5]
Flash Point	107.1 °C (225.0 °F) (estimated)	[3][5]
Density	0.965 g/cm ³	[4]
Water Solubility	5433 mg/L at 25 °C (estimated)	[3][5]
logP (o/w)	1.659 (estimated)	[3][5]
Vapor Pressure	0.026 mmHg at 25 °C (estimated)	[3][5]

Safety and Hazard Information

2-Butoxyethanethiol presents several hazards that require careful handling in a laboratory setting. The GHS classification information from aggregated sources indicates potential for acute oral toxicity and serious eye damage[2].

Hazard Statement	GHS Classification	Source
Harmful if swallowed	Acute toxicity, oral (Category 4)	[2]
Causes serious eye damage	Serious eye damage/eye irritation (Category 1)	[2]

Note: Some suppliers state that the chemical is not considered hazardous by the 2012 OSHA Hazard Communication Standard and that toxicity has not been fully determined[3]. Due to this conflicting information, it is prudent to handle the compound with care, assuming the more stringent hazard classifications are accurate.

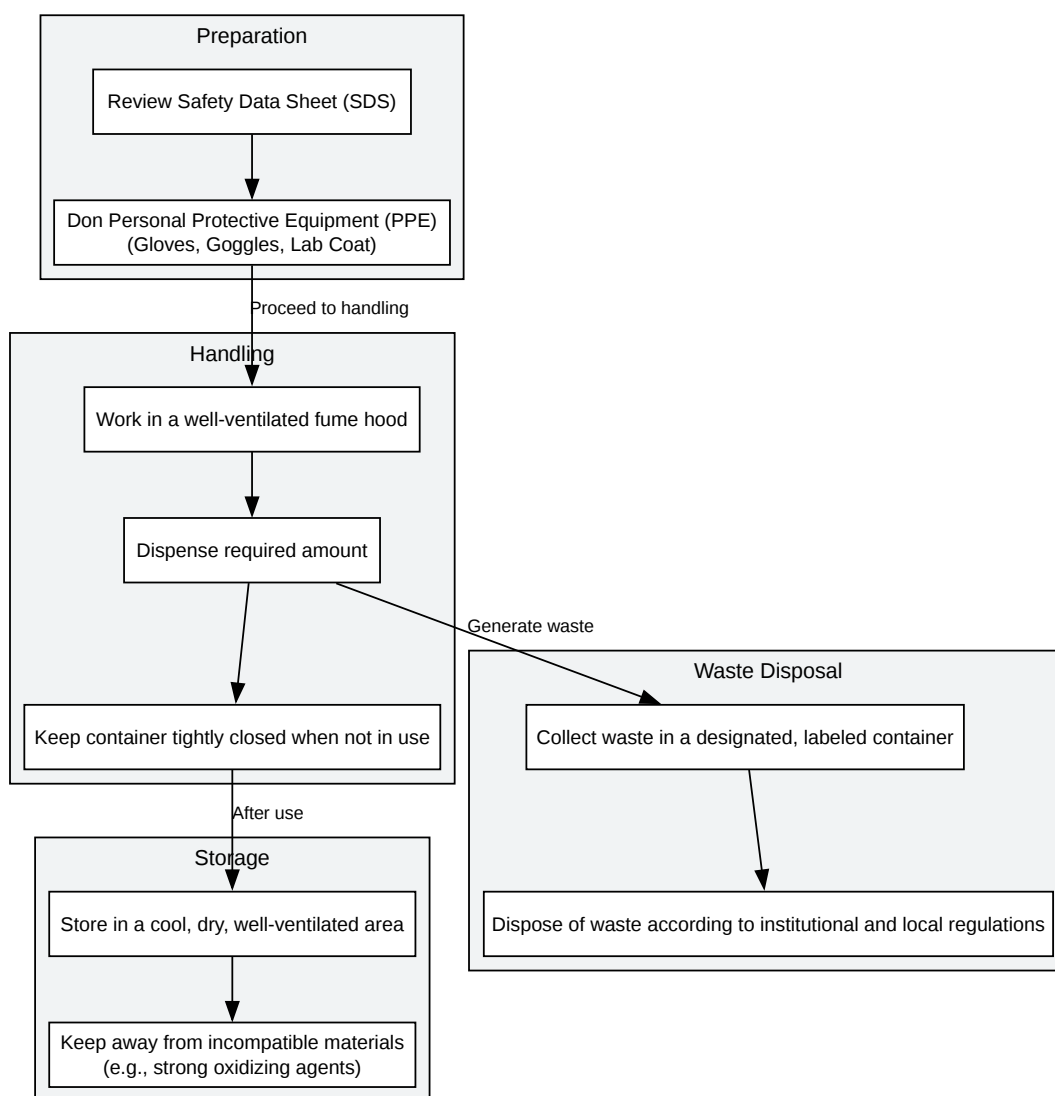
Experimental Protocols

Detailed experimental protocols for specific applications of **2-Butoxyethanethiol** are not readily available in public literature. However, based on its chemical properties and safety information, a general laboratory handling workflow is provided below. This compound is reportedly used as an intermediate in the synthesis of pharmaceuticals and agrochemicals[6].

General Handling and Storage Workflow

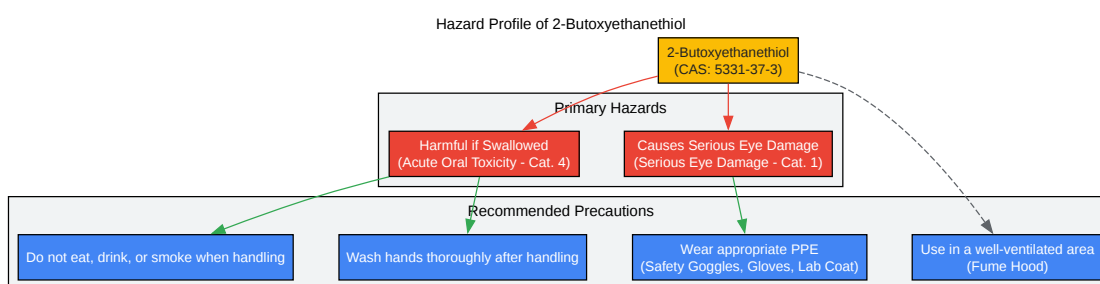
The following diagram illustrates a standard workflow for the safe handling and storage of **2-Butoxyethanethiol** in a research environment.

General Workflow for Handling 2-Butoxyethanethiol

[Click to download full resolution via product page](#)Safe handling and storage workflow for **2-Butoxyethanethiol**.

Hazard Relationship Diagram

The following diagram illustrates the logical relationships between the identified hazards of **2-Butoxyethanethiol**.



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